

## Physical and chemical properties of 1-Isocyano-4-methoxybenzene

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Compound of Interest

Compound Name: 1-Isocyano-4-methoxybenzene

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# An In-depth Technical Guide to 1-Isocyano-4-methoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and safety information for **1-Isocyano-4-methoxybenzene** (also known as 4-methoxyphenyl isocyanide). This versatile compound serves as a crucial building block and intermediate in various organic syntheses.

## **Core Physical and Chemical Properties**

**1-Isocyano-4-methoxybenzene** is a solid organic compound notable for its isocyanide functional group, which imparts unique reactivity. Its core properties are summarized below for quick reference.



Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	[1][2][3]
Molecular Weight	133.15 g/mol	[1][2]
CAS Number	10349-38-9	[1][2][4]
Appearance	Dark green to brown liquid or solid; Brown powder solid	[5][6]
Melting Point	29-33 °C (lit.)	[1][4]
Boiling Point	113 °C	[1][7]
Flash Point	107 °C (224.6 °F) - closed cup	
Solubility	Soluble in chloroform	[5][8]
Storage Temperature	-20°C	[1][7]

## **Spectroscopic Data**

The isocyanide functional group gives a characteristic strong absorption in the IR spectrum.

Infrared (IR) Spectroscopy: A prominent peak is observed at approximately 2137 cm<sup>-1</sup>, which
is characteristic of the N≡C stretch of the isocyanide group.[1]

## **Synthesis and Reactivity**

**1-Isocyano-4-methoxybenzene** is a valuable reagent in organic chemistry, particularly in multicomponent reactions.

#### 3.1. Chemical Reactivity and Uses

The isocyanide functional group is the center of reactivity, allowing the compound to participate in a variety of chemical transformations.

 Building Block: It is extensively used as a building block and intermediate for organic synthesis, particularly for creating bioreagents.[5][8]



- Synthesis of Heterocycles: It can be used to synthesize N-(isoquinolin-1-yl)-formamides by reacting with 2-alkynylbenzaldoximes in the presence of silver trifluoromethanesulfonate and bismuth triflate.[1]
- Multicomponent Reactions: As an isocyanide, it is a key component in multicomponent reactions like the Ugi four-component reaction. This reaction is notably used for the synthesis of atorvastatin intermediates, where an aldehyde, an amine, a carboxylic acid, and an isocyanide combine to form a bis-amide.[9]
- Proteomics Research: It is classified as a biochemical for proteomics research.

### 3.2. Synthesis Protocol

A common laboratory-scale synthesis involves the dehydration of p-methoxyformanilide.

This protocol is based on the dehydration of N-formyl-p-anisidine.

#### Materials:

- p-Methoxyformanilide (10.5 g, 0.065 mole)
- Pyridine (37.1 g, 0.47 mole)
- Chloroform (13.0 mL, 0.16 mole)
- Phosphorus oxychloride (6.12 g, 0.040 mole)
- Ice-water (55 mL)
- Chloroform for extraction (2 x 10 mL portions)

#### Procedure:

- A solution of p-methoxyformanilide in pyridine and chloroform is prepared in a flask and cooled in an ice bath to 0°C.[1]
- Phosphorus oxychloride is added dropwise to the cooled solution at 0°C.[1]



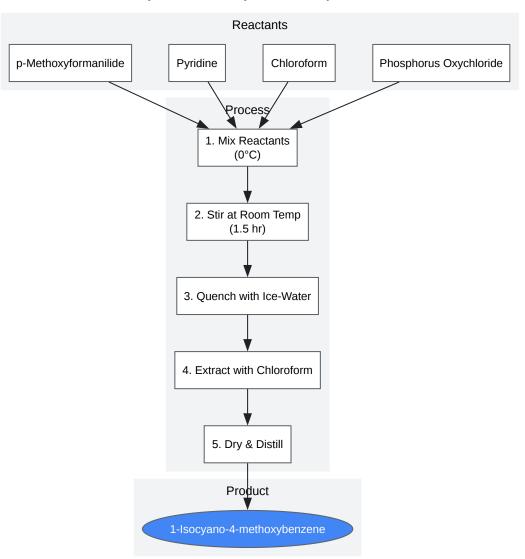




- The reaction mixture is stirred for 1.5 hours at room temperature.[1]
- The solution is then added to 55 mL of ice-water.[1]
- The aqueous layer is extracted twice with 10 mL portions of chloroform.[1]
- The combined chloroform layers are dried and then distilled under reduced pressure to yield the final product.[1]

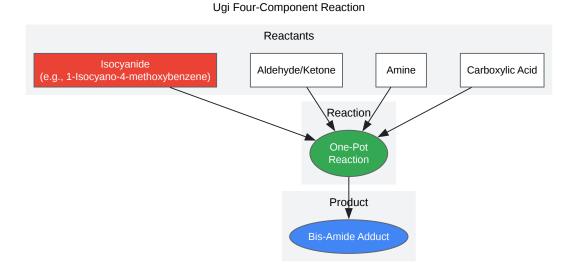
The workflow for this synthesis is visualized in the diagram below.





Synthesis of 1-Isocyano-4-methoxybenzene





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